

Application Note: Cell Imaging with 2-(Propylamino)fluoren-9-one[1][2]

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Compound of Interest

Compound Name: 2-(Propylamino)fluoren-9-one

CAS No.: 92962-48-6

Cat. No.: B14362792

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Introduction & Core Properties

2-(Propylamino)fluoren-9-one (often abbreviated as 2-PAF or Pr-Fluorenone in functional contexts) is a neutral, hydrophobic fluorescent probe belonging to the class of push-pull fluorenones.[1][2] Unlike permanently charged dyes (e.g., Rhodamine), 2-PAF exhibits strong solvatochromism—its emission color and intensity change based on the polarity of its immediate environment.

- **Chemical Basis:** The molecule features an electron-donating propylamino group at position 2 and an electron-withdrawing carbonyl group at position 9.[1] Upon excitation, an Intramolecular Charge Transfer (ICT) occurs, creating a large dipole moment.[2]
- **Primary Application:** Lipid Droplet (LD) Imaging.[1] The probe partitions highly selectively into the neutral lipid core of LDs (triglycerides/cholesterol esters), where it emits bright fluorescence. In the polar aqueous cytoplasm, its fluorescence is significantly quenched or red-shifted, providing exceptional signal-to-noise ratios.[1][2]

Mechanism of Action

The utility of 2-PAF relies on the solvent relaxation phenomenon.

- Excitation: Light absorption (typically 400–460 nm) triggers electron transfer from the amino donor to the carbonyl acceptor.
- Environmental Response:
 - In Non-Polar Environments (Lipid Droplets): Solvent molecules (lipids) cannot reorient quickly to stabilize the excited state. The energy is released as a high-energy photon (Blue-Green/Yellow emission) with high quantum yield.[\[1\]](#)[\[2\]](#)
 - In Polar Environments (Cytosol/Buffer): Water molecules reorient around the excited dipole, lowering its energy. This results in a Red-shifted emission and, crucially for this probe, typically leads to non-radiative decay (quenching) due to hydrogen bonding with the carbonyl oxygen.

Experimental Protocols

3.1. Reagent Preparation

Component	Specification	Storage
Stock Solvent	Anhydrous DMSO (Dimethyl sulfoxide)	Room Temp / Desiccated
Stock Conc.	10 mM (High) or 1 mM (Working)	-20°C (Dark)
Stability	High (chemically stable fluorenone core)	Avoid repeated freeze-thaw

Protocol:

- Dissolve 1 mg of **2-(Propylamino)fluoren-9-one** (MW $\approx$ 237.3 g/mol) in $\sim$ 420 μ L of DMSO to make a 10 mM stock.[\[1\]](#)
- Aliquot into amber tubes to prevent light exposure.

3.2. Live Cell Staining Protocol

Target Concentration: 1–10 μM (Optimization recommended: start at 5 μM).^[1] Incubation Time: 15–30 minutes.^[1]

- Seed Cells: Culture adherent cells (e.g., HeLa, HepG2, 3T3-L1) on glass-bottom dishes to 70% confluence.
- Wash: Remove culture medium and gently wash cells 1x with pre-warmed PBS or HBSS.^[1]
- Staining Solution: Dilute the DMSO stock into pre-warmed serum-free medium or HBSS to a final concentration of 5 μM .
 - Note: Serum proteins (BSA) can bind the dye; serum-free loading is preferred for cleaner LD specificity.^[1]
- Incubate: Add staining solution to cells and incubate for 20 minutes at 37°C / 5% CO₂.
- Wash (Optional): The probe is fluorogenic (lights up in lipids), so washing is often unnecessary.^[1] However, 1x wash with PBS can reduce background.^[1]
- Image: Image immediately in live-cell imaging buffer.

3.3. Fixed Cell Compatibility

2-PAF is compatible with aldehyde fixation but should be added after fixation to avoid extraction by permeabilization agents (Triton X-100) which dissolve lipid droplets.^[1]

- Fixation: 4% Paraformaldehyde (PFA) for 15 mins.^[1]
- Wash: 3x PBS.
- Stain: Incubate with 5 μM 2-PAF in PBS for 15 mins.
- Mount: Mount in aqueous mounting medium (avoid glycerol-based mountants if they alter polarity significantly, or image immediately).

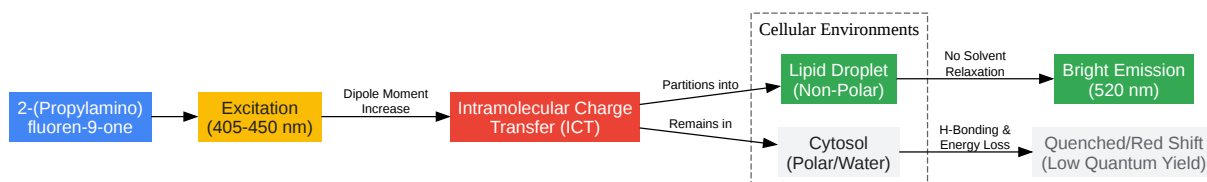
Imaging & Visualization Settings

Parameter	Setting	Notes
Excitation	405 nm (Laser) or 440 nm	405 nm is standard on confocals; 488 nm may work but is less efficient.[1][2]
Emission	500 – 560 nm (Green/Yellow)	Peak emission in oil is typically ~520–540 nm.[1]
Dichroic	450 nm or 488 nm	Long-pass filter.[1]
Detector	PMT or HyD (High Sensitivity)	Gain can be kept low due to high brightness in LDs.[1]

Ratiometric Potential: If the hardware allows, collect two channels to map polarity:

- Channel 1 (Non-polar/LDs): 500–540 nm[1][2]
- Channel 2 (Polar/Membranes): 580–650 nm[1][2]
- Ratio Image: Ch1 / Ch2 highlights the most hydrophobic organelles.[1]

Mechanistic Workflow Diagram



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Caption: Mechanism of solvatochromic response distinguishing lipid droplets (green signal) from cytosol (quenched).[1][2]

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Weak Signal	Excitation wavelength mismatch	Ensure excitation is <460 nm. 488 nm is often too far red for peak absorption.[1][2]
High Background	Dye aggregation or serum binding	Reduce concentration to 1 μ M; Ensure serum-free loading.[1]
Crystal Formation	Stock solution precipitation	Sonicate stock; ensure 1:1000 dilution is rapid to prevent crashing out.
Photobleaching	High laser power	Fluorenones are generally stable, but high intensity 405 nm can bleach.[1] Lower laser power.[1]

References

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